

4-Aminocinnamic acid fundamental properties

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Compound of Interest

Compound Name: 4-Aminocinnamic acid

Cat. No.: B091749

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4-Aminocinnamic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Aminocinnamic acid, also known as p-aminocinnamic acid, is an organic compound with the chemical formula $C_9H_9NO_2$.^{[1][2]} It is a derivative of cinnamic acid, featuring an amino group substituted at the para position of the phenyl ring.^[1] This compound presents as a white to off-white or light yellow crystalline powder.^{[1][3]} **4-Aminocinnamic acid** serves as a versatile building block in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its antioxidant and antimicrobial properties have also been a subject of scientific investigation.^{[1][4]} Furthermore, it is utilized in the creation of specialized materials such as polymers and liquid crystals.^[1]

Core Properties

The fundamental chemical and physical properties of **4-Aminocinnamic acid** are summarized in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference(s)
CAS Number	2393-18-2, 17570-30-8	[1] [5]
Molecular Formula	C ₉ H ₉ NO ₂	[1] [2] [6]
Molecular Weight	163.17 g/mol	[1] [6]
Canonical SMILES	C1=CC(=CC=C1C=CC(=O)O) N	[1]
InChI Key	JOLPMPPNHIACPD- ZZXKWVIFSA-N	[1]
pKa	4.79 ± 0.10 (Predicted)	[1]
Topological Polar Surface Area	63.3 Å ²	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	2	[1]

Table 2: Physical Properties

Property	Value	Reference(s)
Appearance	White to off-white crystalline powder	[1]
Melting Point	170 °C	[2] [5]
Boiling Point	378.4 °C at 760 mmHg	[2] [5]
Density	1.281 g/cm ³	[2] [5]
Solubility	Sparingly soluble in water. Soluble in dilute HCl.	[1] [7]
Vapor Pressure	2.13E-06 mmHg at 25°C	[5]
Refractive Index	1.676	[5]

Table 3: Spectroscopic Data

Technique	Data	Reference(s)
¹ H NMR	Spectra available, conforms to structure.	[2][8]
¹³ C NMR	Spectra available, conforms to structure.	[9]
Infrared (IR)	Spectrum conforms to structure.	[2]

Synthesis and Reactivity

4-Aminocinnamic acid is commonly synthesized via the Knoevenagel condensation reaction. [10] This reaction involves the condensation of an aromatic aldehyde (in this case, 4-aminobenzaldehyde) with an active methylene compound like malonic acid, typically in the presence of a weak base such as pyridine and piperidine.[10][11] The resulting α,β -unsaturated dicarboxylic acid intermediate readily undergoes decarboxylation to yield **4-aminocinnamic acid**.[12]

Biological Activity and Applications

4-Aminocinnamic acid and its derivatives are of significant interest in medicinal chemistry and materials science.

- Pharmaceutical Intermediate: It is a key starting material for the synthesis of more complex molecules, including various heterocyclic compounds used in drug discovery.[2]
- Antimicrobial Properties: **4-Aminocinnamic acid** has demonstrated inhibitory activity against bacteria such as *Bacillus subtilis* and *Escherichia coli*.[4] Cinnamic acid derivatives, in general, are known to possess a broad spectrum of antimicrobial effects against various bacteria and fungi.[13][14][15] The proposed mechanisms of action for cinnamic acid derivatives include disruption of the cell membrane, inhibition of enzymes, and interference with nucleic acid synthesis.[16]

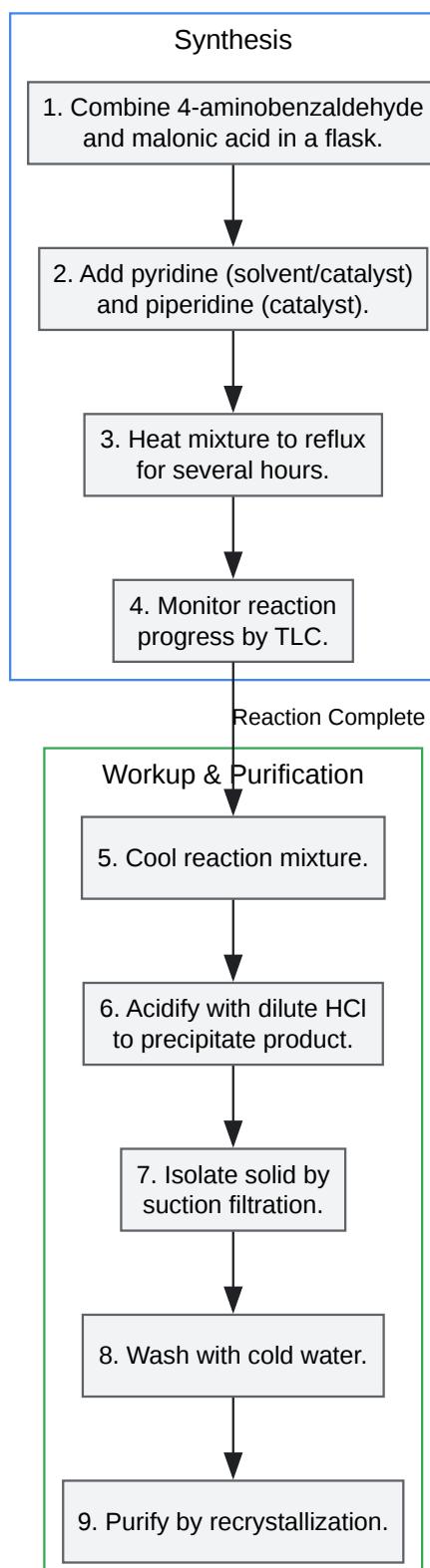
- **Antioxidant Activity:** The compound exhibits antioxidant properties, which are attributed to its ability to scavenge free radicals.^[1] The antioxidant mechanism for hydroxycinnamic acids, a related class of compounds, is believed to occur via hydrogen atom transfer (HAT) or sequential proton loss electron transfer (SPLET), depending on the molecular structure and solvent.^{[17][18][19]} This radical scavenging potential makes its derivatives candidates for mitigating oxidative stress-related conditions.
- **Other Applications:** It is also used in the production of UV-absorbing materials, making it valuable for sunscreens and protective coatings.^[2] Its fluorescent properties are also utilized in the development of probes and markers for biological imaging.^[2]

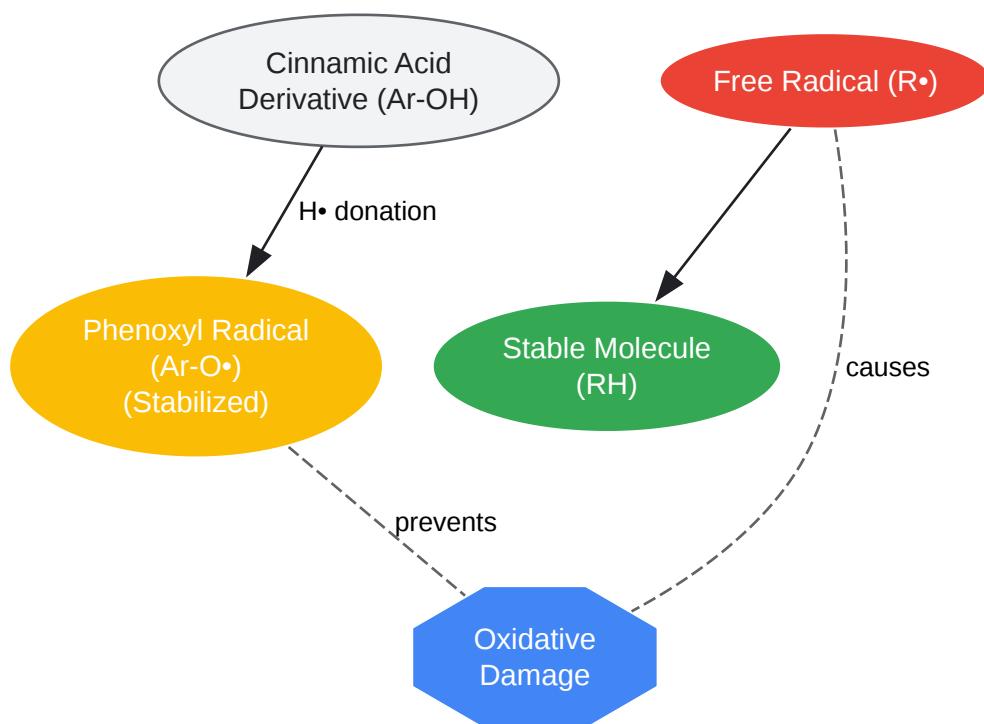
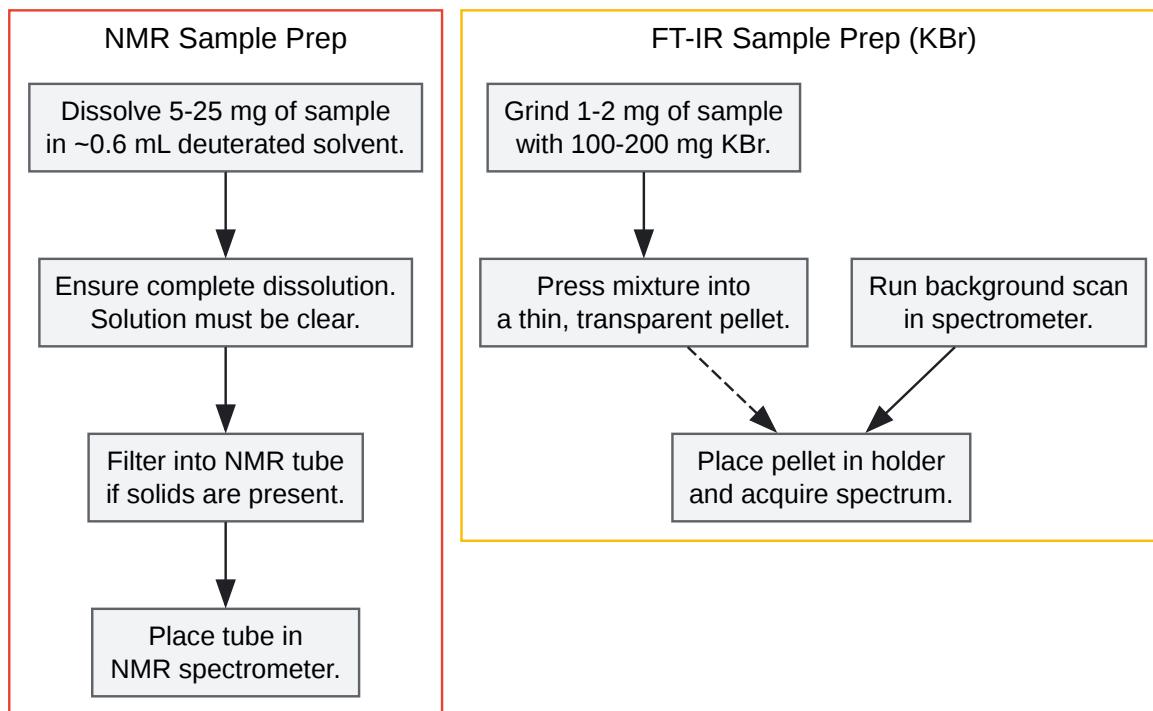
Experimental Protocols

Synthesis of 4-Aminocinnamic Acid via Knoevenagel Condensation

This protocol is a generalized procedure based on the principles of the Knoevenagel-Doebner reaction.^{[11][12]}

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 4-aminobenzaldehyde and malonic acid (typically in a 1:1.1 molar ratio).
- **Solvent and Catalyst Addition:** Add a suitable solvent, such as pyridine, which also acts as a basic catalyst. A small amount of a secondary amine catalyst, like piperidine, is often added.
^[11]
- **Heating:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).^[11]
- **Workup:** After the reaction is complete, cool the mixture. Acidify the mixture with dilute hydrochloric acid, which will cause the product to precipitate.^[11]
- **Isolation:** Collect the solid product by suction filtration and wash it with cold water.
- **Purification:** The crude **4-aminocinnamic acid** can be further purified by recrystallization from a suitable solvent, such as ethanol or water.^{[4][12]}





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